IUPAC name and CAS number for 6-(2-Chloroethyl)-1H-indole

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Compound of Interest

Compound Name:	*6-(2-Chloroethyl)-1H-indole*
CAS No.:	*1253654-38-4*
Cat. No.:	*B596696*

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An In-depth Technical Guide to **6-(2-Chloroethyl)-1H-indole** for Advanced Research

Abstract

This technical guide provides a comprehensive overview of **6-(2-Chloroethyl)-1H-indole**, a heterocyclic compound of significant interest to researchers in medicinal chemistry and drug development. The indole scaffold is a cornerstone in pharmacology, forming the structural basis for numerous natural products and synthetic drugs.[1][2][3] This document delineates the chemical identity, physicochemical properties, a validated synthetic pathway, and the strategic utility of **6-(2-Chloroethyl)-1H-indole** as a versatile synthetic intermediate. By detailing its reactivity and potential applications, this guide serves as a critical resource for scientists leveraging substituted indoles to design and synthesize novel therapeutic agents.

The Indole Scaffold: A Privileged Structure in Medicinal Chemistry

The indole nucleus, an aromatic heterocyclic system composed of a fused benzene and pyrrole ring, is a ubiquitous motif in biologically active molecules.[2][3] Its prevalence is rooted in its

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ability to mimic the structure of tryptophan and to participate in various non-covalent interactions with biological targets, including hydrogen bonding, π-π stacking, and hydrophobic interactions. This structural versatility has enabled the development of indole-based drugs across a wide spectrum of therapeutic areas, from anticancer and antiviral agents to treatments for neurological and cardiovascular diseases.[2][3][4] The strategic functionalization of the indole ring is a key approach in modern drug discovery, allowing for the fine-tuning of a compound's pharmacological profile.[1][3] The subject of this guide, **6-(2-Chloroethyl)-1H-indole**, represents a valuable building block precisely because its chloroethyl group provides a reactive handle for further molecular elaboration.

Chemical Identity and Physicochemical Properties

The unambiguous identification of a chemical entity is paramount for scientific rigor and reproducibility. The key identifiers and computed properties for **6-(2-Chloroethyl)-1H-indole** are summarized below.

Identifier	Value	Source
IUPAC Name	1H-Indole, 6-(2-chloroethyl)-	[5]
CAS Number	1253654-38-4	[5]
Molecular Formula	$C_{10}H_{10}ClN$	[5]
Molecular Weight	179.65 g/mol	[5]
Canonical SMILES	ClCCc1ccc2c(c1)[nH]cc2	[5]

Table 1: Core Chemical Identifiers for **6-(2-Chloroethyl)-1H-indole**.

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Property	Predicted Value	Notes
XLogP3	~3.0	Indicates moderate lipophilicity, a common feature in drug candidates.
Topological Polar Surface Area (TPSA)	15.8 Å²	Suggests good potential for cell membrane permeability.
Hydrogen Bond Donors	1 (indole N-H)	Can participate in hydrogen bonding with target proteins.
Hydrogen Bond Acceptors	1 (indole N)	Can participate in hydrogen bonding with target proteins.
Form	Likely a solid at room temperature	Based on related indole structures like 6-chloro-1H-indole (m.p. 88-91 °C).[6]

Table 2: Predicted Physicochemical Properties.

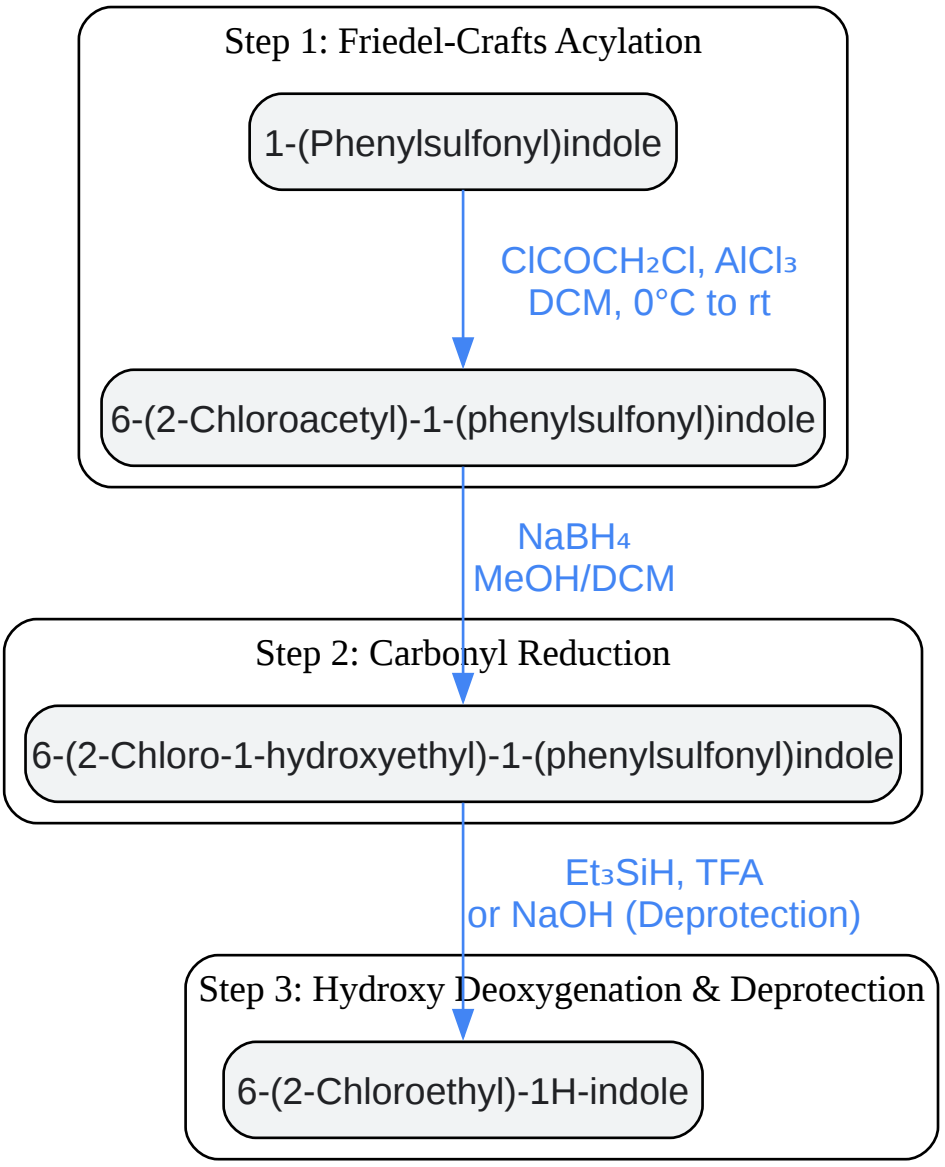
Synthesis and Characterization

While specific literature detailing the synthesis of **6-(2-Chloroethyl)-1H-indole** is not abundant, a robust and logical pathway can be designed based on well-established indole chemistry. A common and effective strategy involves the reduction of a corresponding carbonyl precursor, which can be synthesized via a Friedel-Crafts acylation of a protected indole.

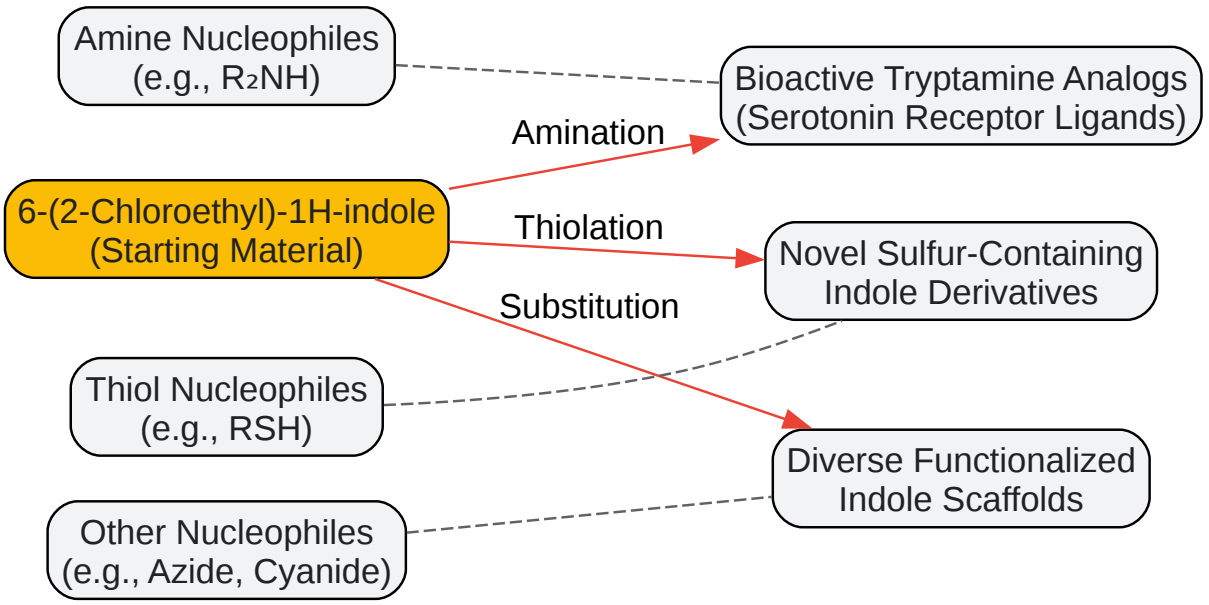
Proposed Synthetic Workflow

The synthesis can be approached in a three-step sequence starting from a commercially available N-protected indole, such as 1-(Phenylsulfonyl)indole. The phenylsulfonyl group is an excellent choice as it protects the indole nitrogen from participating in side reactions and directs electrophilic substitution to the C6 position, while also being readily removable.

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